

Safety and handling information for Ethyl 1,3-benzothiazole-2-carboxylate

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Compound of Interest

Compound Name: Ethyl 1,3-benzothiazole-2-carboxylate

Cat. No.: B186307

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An In-depth Technical Guide to the Safe Handling of **Ethyl 1,3-benzothiazole-2-carboxylate**

For researchers, scientists, and drug development professionals, the integrity of our work is intrinsically linked to the safety of our laboratory practices. This guide provides a comprehensive overview of the critical safety and handling information for **Ethyl 1,3-benzothiazole-2-carboxylate** (CAS No. 32137-76-1), a key building block in medicinal chemistry and materials science.^[1] This document moves beyond a simple recitation of safety data sheet (SDS) information, offering a synthesized and practical framework for its responsible use.

Chemical and Physical Identity

Ethyl 1,3-benzothiazole-2-carboxylate is a heterocyclic compound featuring a benzothiazole core functionalized with an ethyl ester group.^[1] This structure makes it a valuable intermediate for the synthesis of a wide range of biologically active molecules.^[1] A clear understanding of its physical properties is the first step in ensuring its safe handling.

Property	Value	Source(s)
CAS Number	32137-76-1	[2][3]
Molecular Formula	C ₁₀ H ₉ NO ₂ S	[4][5]
Molecular Weight	207.25 g/mol	[4][5]
Appearance	White to very pale yellow solid (crystal/powder)	[4][6]
Melting Point	68-72 °C	[6][7]
Purity	Typically >98.0% (by GC)	[4][6]

Hazard Identification and Risk Assessment

The hazard classification for **Ethyl 1,3-benzothiazole-2-carboxylate** can vary between suppliers. While some safety data sheets indicate that the product does not meet the criteria for hazard classification according to Regulation (EC) No 1272/2008, it is prudent to handle it with care, considering the potential hazards associated with related benzothiazole compounds.[6] For instance, the parent compound, benzothiazole, is classified as toxic if swallowed or in contact with skin, harmful if inhaled, and causes serious eye irritation.[8][9] Therefore, a conservative approach to safety is warranted.

Potential Hazards (based on related compounds):

- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful if swallowed, in contact with skin, or if inhaled.[9]
- Eye Irritation: May cause serious eye irritation.[9]
- Skin Irritation: May cause skin irritation.[10]

Personal Protective Equipment (PPE) Protocol

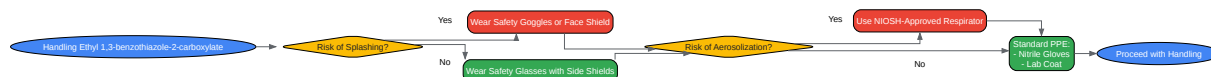
A multi-layered approach to personal protection is essential. The following protocol is recommended for handling **Ethyl 1,3-benzothiazole-2-carboxylate** in a laboratory setting.

Standard Laboratory Attire

- Lab Coat: A full-length lab coat should be worn at all times.
- Closed-toe Shoes: These are mandatory to protect against spills.

Specific PPE

- Eye Protection: Safety glasses with side shields are the minimum requirement.[11] When there is a risk of splashing, safety goggles or a face shield should be used.[6][12]
- Gloves: Chemical-resistant gloves, such as nitrile gloves, should be worn.[4][11] It is crucial to inspect gloves for any signs of degradation or perforation before use and to practice proper glove removal techniques to avoid skin contact.[11]
- Respiratory Protection: Handling of the solid should be done in a manner that avoids dust formation.[11] If there is a potential for aerosolization or if working outside of a well-ventilated area, a NIOSH-approved respirator should be used.[6][8][13]



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Caption: PPE Selection Workflow for Handling **Ethyl 1,3-benzothiazole-2-carboxylate**.

Safe Handling and Storage Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling larger quantities or when there is a potential for dust or vapor generation.[6]

- Eyewash Stations and Safety Showers: These should be readily accessible in the immediate work area.[\[8\]](#)[\[13\]](#)[\[14\]](#)

Handling Procedures

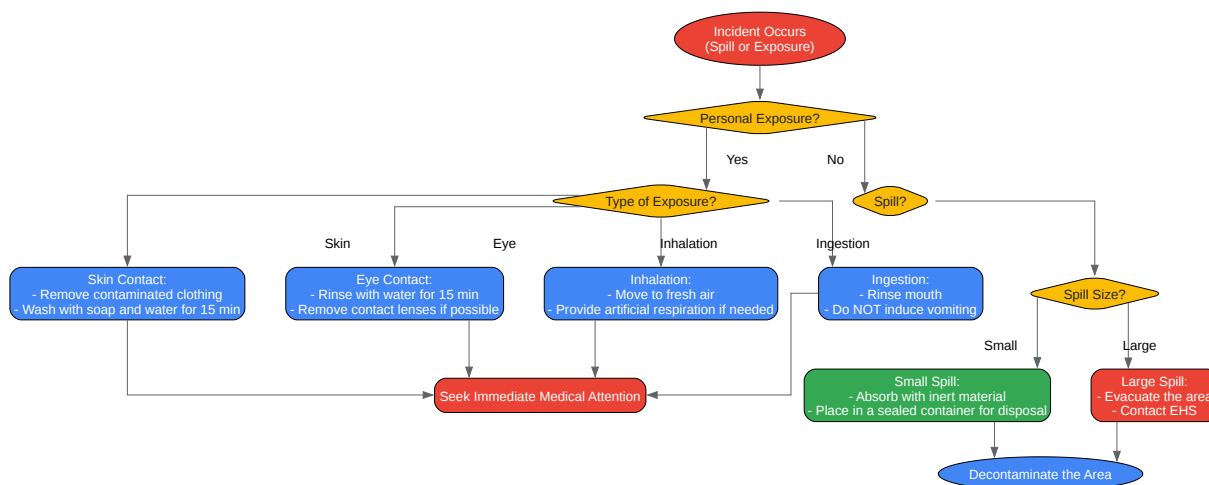
- Preparation: Before handling, ensure all necessary PPE is donned correctly and that the work area is clean and uncluttered.
- Dispensing: When weighing or transferring the solid, do so carefully to minimize dust formation.[\[11\]](#)
- Avoidance of Contact: Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[8\]](#)[\[9\]](#) Wash hands thoroughly after handling the compound, even if gloves were worn.[\[8\]](#)[\[11\]](#)

Storage

- Container: Keep the container tightly closed to prevent contamination and potential release.[\[6\]](#)
- Location: Store in a cool, dark, and well-ventilated place.[\[6\]](#)[\[13\]](#)
- Incompatible Materials: Store away from strong oxidizing agents and strong bases.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is critical.



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Caption: Emergency Response Decision Tree for **Ethyl 1,3-benzothiazole-2-carboxylate** Incidents.

First-Aid Measures

- In Case of Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[8] Seek immediate medical attention.[8]
- In Case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[8] Remove contaminated clothing.[8] If skin irritation persists, seek medical attention.[13]
- If Inhaled: Move the person to fresh air.[8] If breathing is difficult, give oxygen.[8] Seek medical attention if you feel unwell.[8]
- If Swallowed: Do NOT induce vomiting.[8] Rinse mouth with water and then drink plenty of water.[14][16] Call a physician or poison control center immediately.[8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE as outlined in Section 3.[11]
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Clean-up: For small spills, sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[11] For larger spills, it may be necessary to evacuate the area and contact environmental health and safety personnel.

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).
- Conditions to Avoid: No specific conditions to avoid are typically listed, but it is good practice to protect from moisture and excessive heat.[14]
- Incompatible Materials: Strong oxidizing agents and strong bases.[13][14][15]
- Hazardous Decomposition Products: Under fire conditions, hazardous combustion gases such as carbon oxides, nitrogen oxides (NO_x), and sulfur oxides may be produced.[13]

Toxicological and Ecological Information

Toxicological Data

Specific toxicological data for **Ethyl 1,3-benzothiazole-2-carboxylate** is not extensively available in the public domain. However, based on the data for the parent compound, benzothiazole, there is potential for toxicity.[17] It is important to handle this compound as if it were potentially toxic and to avoid all unnecessary exposure.

Ecological Data

There is limited ecological data available for this specific compound. As a general principle for all laboratory chemicals, prevent release into the environment. Dispose of the chemical and its container in accordance with local, regional, and national regulations.

Disposal Considerations

Dispose of unused material and its container at an approved waste disposal plant.[8] Do not allow the product to be released into the environment.

References

- Directpcw. (2023). Safety Data Sheet - ETHYL BENZOATE.
- ChemSrc. (2025). **ethyl 1,3-benzothiazole-2-carboxylate**.
- Franklin International. (2018). Safety Data Sheet - PSA-832.
- Synerzine. (2019). SAFETY DATA SHEET Benzothiazole.
- PubChem. (n.d.). 2-Ethyl-1,3-benzothiazole.
- Fisher Scientific. (2024). SAFETY DATA SHEET - Ethyl 2-aminothiazole-4-carboxylate.
- Connor, T. H. (2006). Personal Protective Equipment for Use in Handling Hazardous Drugs. NIOSH.
- U.S. Environmental Protection Agency. (2004). Provisional Peer Reviewed Toxicity Values for Benzothiazole.
- American Chemistry Council. (n.d.). Guidance for Selection of Personal Protective Equipment for MDI Users.

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Sources

- 1. China Intermediates Ethyl 2-amino-1,3-benzothiazole-6-carboxylate for critical molecular building block Manufacturer, Factory | Unibrom [unibrom.com]
- 2. ETHYL 1,3-BENZOTHAZOLE-2-CARBOXYLATE | 32137-76-1 [chemicalbook.com]
- 3. Ethyl 1,3-benzothiazole-2-carboxylate [synhet.com]
- 4. labproinc.com [labproinc.com]
- 5. Ethyl Benzothiazole-2-carboxylate | 32137-76-1 | TCI AMERICA [tcichemicals.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. fishersci.com [fishersci.com]
- 9. dcfinechemicals.com [dcfinechemicals.com]
- 10. fishersci.com [fishersci.com]
- 11. capotchem.cn [capotchem.cn]
- 12. pppmag.com [pppmag.com]
- 13. fishersci.com [fishersci.com]
- 14. fishersci.com [fishersci.com]
- 15. fishersci.com [fishersci.com]
- 16. directpcw.com [directpcw.com]
- 17. hhpprtv.ornl.gov [hhpprtv.ornl.gov]
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